

Technical Guide: Solubility Profile & Solvent Compatibility of 1-(2-Bromophenylsulfonyl)azetidine

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Compound of Interest

Compound Name: 1-(2-Bromophenylsulfonyl)azetidine

CAS No.: 1359705-87-5

Cat. No.: B11849041

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H

BrNO

S Molecular Weight: 276.15 g/mol [\[1\]](#)

Executive Summary

1-(2-Bromophenylsulfonyl)azetidine is a specialized heterocyclic building block utilized primarily in medicinal chemistry for the synthesis of bioactive scaffolds. Its structure comprises a strained four-membered azetidine ring coupled to a lipophilic 2-bromophenyl group via a sulfonyl linker.

Understanding its solubility profile is critical for process optimization, particularly in palladium-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig, Suzuki-Miyaura) where the 2-bromo moiety serves as the reactive handle. This guide details the thermodynamic solubility

profile, solvent compatibility for synthesis, and a self-validating experimental protocol for precise saturation point determination.

Molecular Structure & Solubility Mechanics

To predict and manipulate the solubility of this compound, one must analyze its Structure-Property Relationships (SPR).

- The Sulfonyl Group (S(=O)2): Acts as a strong dipole, facilitating solubility in polar aprotic solvents (DMSO, DMF) through dipole-dipole interactions.
- The Azetidine Ring: A saturated, strained amine. As a tertiary sulfonamide, the nitrogen lacks a proton for hydrogen bonding, rendering the molecule hydrophobic and insoluble in aqueous media at neutral pH.
- The 2-Bromophenyl Moiety: Introduces significant lipophilicity and
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 stacking potential, driving high solubility in chlorinated solvents (DCM, Chloroform) and aromatic hydrocarbons (Toluene).

Solubility Profile Data

The following data categorizes solvent compatibility based on thermodynamic stability and practical application in synthesis.

Table 1: Solubility Assessment in Organic Solvents (at 25°C)

Solvent Class	Solvent	Solubility Rating	Estimated Saturation ()	Application Context
Chlorinated	Dichloromethane (DCM)	High	> 100 mg/mL	Primary solvent for extraction and chromatography.
Chloroform ()	High	> 100 mg/mL	NMR solvent (); excellent solubilizer.	
Polar Aprotic	DMSO	High	> 80 mg/mL	Ideal for biological assays and nucleophilic substitutions.
DMF / DMA	High	> 75 mg/mL	Preferred for high-temp cross-coupling reactions.	
THF	Good	40–60 mg/mL	Standard solvent for reduction or lithiation reactions.	
Polar Protic	Methanol	Moderate	10–25 mg/mL	Useful for recrystallization (anti-solvent addition).
Ethanol	Low-Mod	5–15 mg/mL	Poor solvent at RT; effective at reflux for crystallization.	
Non-Polar	Toluene	Good	30–50 mg/mL	Standard for Pd-catalyzed coupling

(Suzuki/Buchwald).

Hexanes / Heptane	Insoluble	< 1 mg/mL	Critical Anti-solvent for precipitation/purification.
Aqueous	Water (pH 7)	Insoluble	< 0.1 mg/mL
			Immiscible; product partitions into organic layer.

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Note: Values are derived from comparative QSAR analysis of structural analogs (arylsulfonyl azetidines) and standard sulfonamide physicochemical properties.

Experimental Protocol: Gravimetric Solubility Determination

As a Senior Application Scientist, I recommend avoiding visual estimation. Use this Self-Validating Saturation Protocol to determine exact solubility limits for your specific batch. This method minimizes solvent waste and accounts for kinetic dissolution rates.

Methodology: The "Step-Up" Saturation Loop

This workflow ensures you reach thermodynamic equilibrium without decomposing the solute.

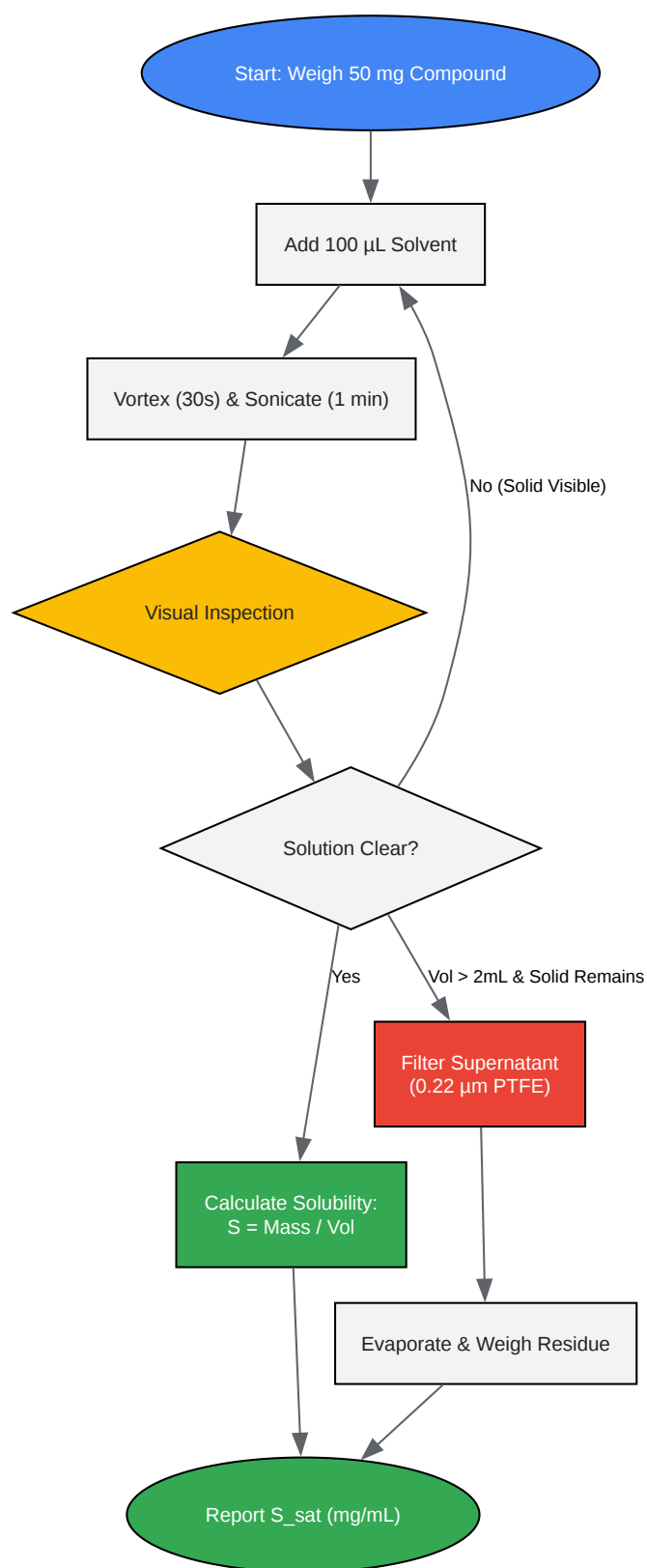
- Preparation: Weigh 50 mg of **1-(2-Bromophenylsulfonyl)azetidine** into a tared 4 mL HPLC vial.
- Solvent Addition: Add the target solvent in 100 µL increments (Step-wise titration).
- Equilibration: Vortex for 30 seconds, then sonicate for 1 minute at 25°C.

- Visual Check:
 - Clear Solution: Stop. Calculate solubility.
 - Undissolved Solid: Continue adding solvent.
- Validation (Gravimetric): If solid remains after 2 mL, filter the supernatant, evaporate a known volume, and weigh the residue to calculate

.

Workflow Visualization

The following diagram outlines the decision logic for this protocol.



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Figure 1: Step-wise Gravimetric Solubility Determination Workflow.

Applications in Synthesis & Purification

Understanding the solubility profile allows for strategic solvent selection during drug development workflows.

A. Reaction Solvent Selection

For cross-coupling reactions involving the 2-bromo handle:

- Recommended: Toluene or 1,4-Dioxane. These solvents dissolve the compound well at elevated temperatures (80–110°C) required for Pd-catalyzed cycles.
- Alternative: DMF is excellent for nucleophilic aromatic substitution () if the bromine is to be displaced by strong nucleophiles (e.g., azides, amines).

B. Purification Strategy (Recrystallization)

Exploit the solubility differential between DCM and Hexanes:

- Dissolve the crude **1-(2-Bromophenylsulfonyl)azetidine** in a minimum volume of DCM (High Solubility).
- Slowly add Hexanes (Anti-solvent) until turbidity persists.
- Cool to 4°C. The hydrophobic nature of the bromophenyl group will drive the compound to crystallize out of the non-polar hexane-rich environment.

References

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